

Technical Guide: Sodium Rhodizonate (CAS 523-21-7)

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Compound of Interest

Compound Name: *Sodium rhodizonate*

Cat. No.: *B147456*

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An In-depth Technical Guide for Researchers and Scientists

Abstract

Sodium Rhodizonate (CAS 523-21-7) is an organic salt primarily utilized as a sensitive chromogenic reagent in analytical chemistry. This guide provides a comprehensive overview of its chemical properties, synthesis, and established applications. Detailed experimental protocols for its use in the detection of heavy metals, particularly lead, barium, and strontium, are presented. Special emphasis is placed on its significant role in forensic science for the analysis of gunshot residue. While a powerful analytical tool, it is important to note that **Sodium Rhodizonate** is not intended for diagnostic or therapeutic use and has limited data regarding its biological activity and toxicological profile from a drug development perspective.

Chemical Information

Sodium Rhodizonate is the disodium salt of rhodizonic acid. It is a versatile chemical compound known for its ability to form intensely colored complexes with various metal ions.^[1] ^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Sodium Rhodizonate** is presented in Table 1.

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 523-21-7 | [1] [3] |
| Molecular Formula | C ₆ Na ₂ O ₆ | [1] [3] |
| Molecular Weight | 214.04 g/mol | [1] [3] |
| Appearance | Dark grey to dark green to dark violet/black crystalline powder | [4] |
| Melting Point | >300 °C | [4] |
| Solubility | Soluble in water | [4] |
| Purity | ≥98% | [3] |
| Storage | Store in a cool, dry place, away from strong oxidizing agents. The aqueous solution is unstable and should be prepared fresh before use. | [4] |

Applications in Analytical Chemistry

The primary application of **Sodium Rhodizonate** is as a colorimetric reagent for the detection and quantification of divalent cations.[\[5\]](#) Its high sensitivity and specificity for certain metals make it an invaluable tool in various scientific fields.

Detection of Heavy Metals

Sodium Rhodizonate is widely used for the qualitative and quantitative analysis of lead, barium, and strontium.[\[5\]](#) The reaction with these metal ions produces distinctively colored precipitates, allowing for their visual identification.[\[5\]](#)

- Lead (Pb²⁺): Forms a scarlet red to blue-violet complex depending on the pH.[\[6\]](#) This reaction is highly sensitive and is used in environmental monitoring to test for lead contamination in water, soil, and dust.[\[7\]](#)

- Barium (Ba^{2+}) and Strontium (Sr^{2+}): Produces a red-brown precipitate.[5][6] This is utilized in various analytical procedures, including as a titration indicator for sulfate determination.[3][5]

Forensic Science: Gunshot Residue (GSR) Analysis

A significant application of **Sodium Rhodizonate** is in forensic science for the detection of lead and barium in gunshot residue.[7][8] The **Sodium Rhodizonate** test is a standard procedure used to determine muzzle-to-target distance and to identify bullet holes.[9][10] The test is highly specific for lead and can detect vaporous and particulate lead from the primer and bullet.[10][11]

Experimental Protocols

Detailed methodologies for key experiments involving **Sodium Rhodizonate** are provided below.

Protocol for Lead Detection (Spot Test)

This protocol describes a general procedure for the qualitative detection of lead.

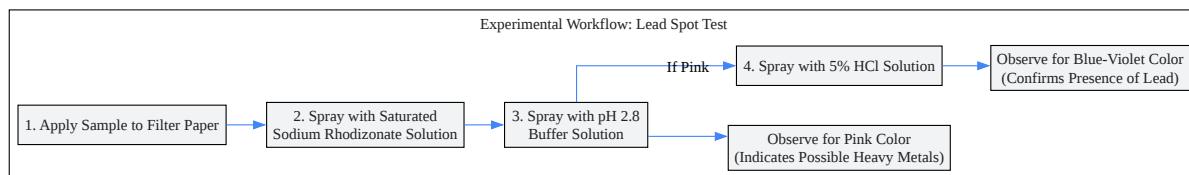
Materials:

- Saturated aqueous solution of **Sodium Rhodizonate** (freshly prepared)
- Buffer solution (pH 2.8), prepared by dissolving 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[12]
- 5% Hydrochloric acid (HCl) solution[12]
- Filter paper
- Sample to be tested

Procedure:

- Apply the sample to a piece of filter paper.
- Spray the area with the saturated **Sodium Rhodizonate** solution.

- Spray the same area with the pH 2.8 buffer solution. The appearance of a pink color indicates the possible presence of lead or other heavy metals.[11]
- Spray the area with the 5% HCl solution. The pink color will fade, and the development of a blue-violet color confirms the presence of lead.[11][12]



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Lead Spot Test Workflow

Protocol for Gunshot Residue (GSR) Analysis

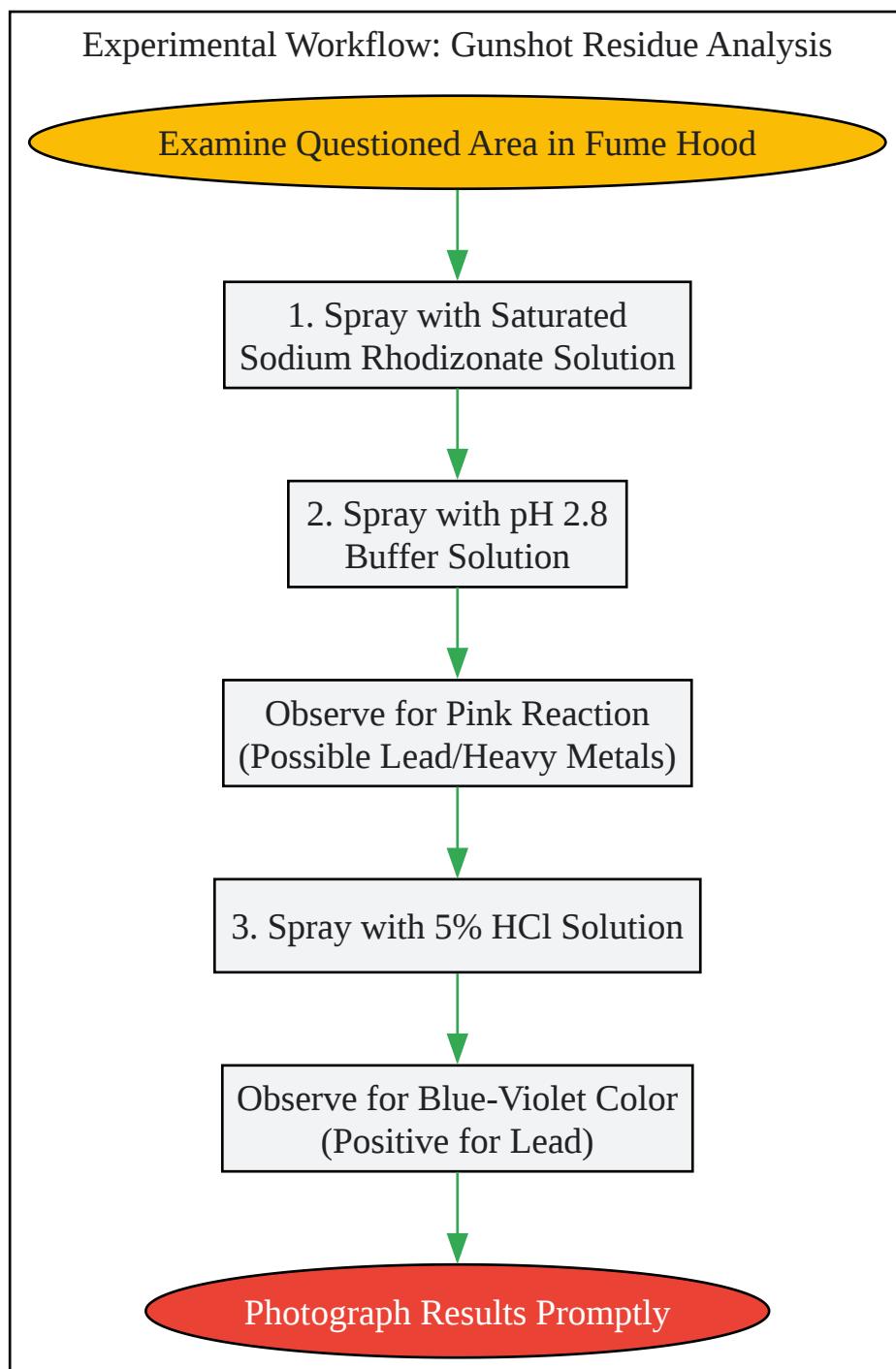
This protocol outlines the **Sodium Rhodizonate** test for detecting lead residues on a surface, such as clothing.

Materials:

- Saturated aqueous solution of **Sodium Rhodizonate** (freshly prepared)
- Buffer solution (pH 2.8)[12]
- 5% Hydrochloric acid (HCl) solution[12]
- Spray bottles for reagents
- Item to be examined

Procedure:

- The questioned area is sprayed directly with the saturated **Sodium Rhodizonate** solution in a fume hood.[11]
- The same area is then sprayed with the pH 2.8 buffer solution. A pink reaction may indicate the presence of lead or other heavy metals.[11]
- The area is then sprayed with the 5% HCl solution. The fading of the pink color and the appearance of a blue-violet color is a positive result for lead.[11] Photographic documentation should be performed promptly as the color may fade.[13]



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Gunshot Residue Analysis Workflow

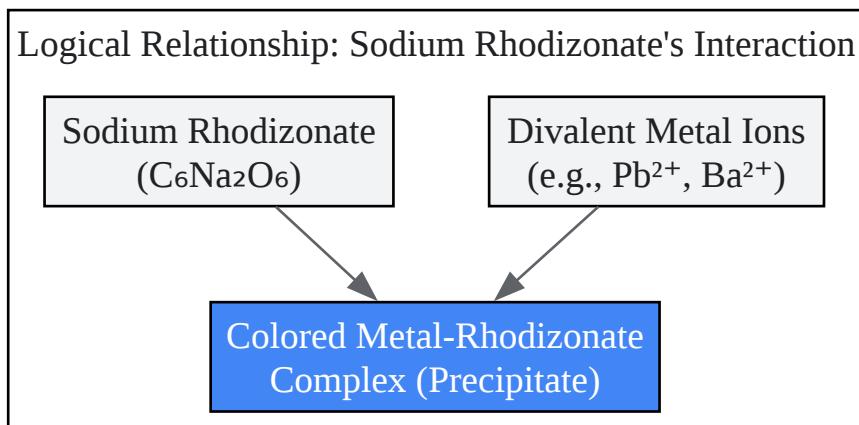
Biological Activity and Toxicology

Relevance to Drug Development

Currently, there is no significant body of research suggesting a role for **Sodium Rhodizonate** in drug development. Its primary function is as an analytical reagent for in vitro detection of metals. It is not intended for therapeutic or diagnostic use in humans or animals.^[3]

Signaling Pathways

There is no information available in the scientific literature to suggest that **Sodium Rhodizonate** is involved in any biological signaling pathways. Its mechanism of action is a chemical reaction based on the formation of colored complexes with metal ions.



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